

# Accuracy of Gamma Emission Probabilities for Antimony-124: A Comparative Guide

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## Compound of Interest

Compound Name: Antimony-124

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This guide provides an objective comparison of the gamma emission probabilities for the radionuclide **Antimony-124** ( $^{124}\text{Sb}$ ). Accurate and reliable nuclear data are crucial for a wide range of applications, from fundamental research in nuclear physics to practical uses in medicine, such as in the development of radiopharmaceuticals. This document summarizes and contrasts data from recent high-precision experimental measurements with internationally recognized evaluated nuclear data libraries.

## Data Presentation: A Comparative Analysis

The accuracy of gamma emission probabilities for  $^{124}\text{Sb}$  is paramount for precise activity measurements and dose calculations. Below is a comparison of the most intense gamma-ray emissions as reported in a significant experimental study by Patil et al. (2006) and two widely used evaluated nuclear data libraries, the Evaluated Nuclear Structure Data File (ENSDF) and the International Commission on Radiological Protection (ICRP) Publication 107.

Table 1: Comparison of Major Gamma Emission Probabilities for  $^{124}\text{Sb}$

Energy (keV) - Patil et al. (2006)	Relative Intensity (%) - Patil et al. (2006)	Energy (keV) - ENSDF/IAE A	Emission Probability (%) - ENSDF/IAE A[1]	Energy (MeV) - ICRP 107	Emission Probability (%) - ICRP 107[2]
602.73	100.0 ± 0.3	602.7275 ± 0.0017	98.26	0.602728	98.26
645.85	7.55 ± 0.05	645.8537 ± 0.0013	7.456	0.645854	7.456
722.79	11.01 ± 0.06	722.7842 ± 0.0022	10.81	0.722784	10.81
1690.97	48.5 ± 0.2	1690.975 ± 0.004	47.79	1.69098	47.79
2090.93	5.61 ± 0.04	2090.936 ± 0.005	5.512	2.09094	5.512

Note: The relative intensities from Patil et al. are normalized to the 602.73 keV gamma ray. The evaluated libraries provide absolute emission probabilities per 100 decays.

Discrepancies between experimental and evaluated data, though generally small for the most intense lines, can be more pronounced for weaker emissions. These differences can arise from various factors, including the experimental setup, data analysis techniques, and the evaluation methodologies used to compile the nuclear data libraries. For a comprehensive list of 75 transitions observed by Patil et al., researchers are encouraged to consult the original publication.[3]

## Evaluated Nuclear Data Libraries

For researchers requiring the most current and comprehensive evaluated data, the following international libraries are recommended:

- ENDF (Evaluated Nuclear Data File): Maintained by the National Nuclear Data Center (NNDC) at Brookhaven National Laboratory, this library is a primary source of nuclear data for a wide range of applications.

- JEFF (Joint Evaluated Fission and Fusion File): A collaboration of NEA Data Bank participating countries, the JEFF library provides extensive data for nuclear energy applications.[\[4\]](#)[\[5\]](#)[\[6\]](#)
- JENDL (Japanese Evaluated Nuclear Data Library): Developed by the Japan Atomic Energy Agency, JENDL is a comprehensive library of nuclear data.

These libraries are periodically updated, and researchers should always refer to the latest versions for the most accurate information.

## Experimental Protocols

The precision of experimental data is fundamentally linked to the methodology employed. The work by Patil et al. (2006) serves as a key example of a high-precision measurement of  $^{124}\text{Sb}$  gamma emissions.[\[3\]](#)

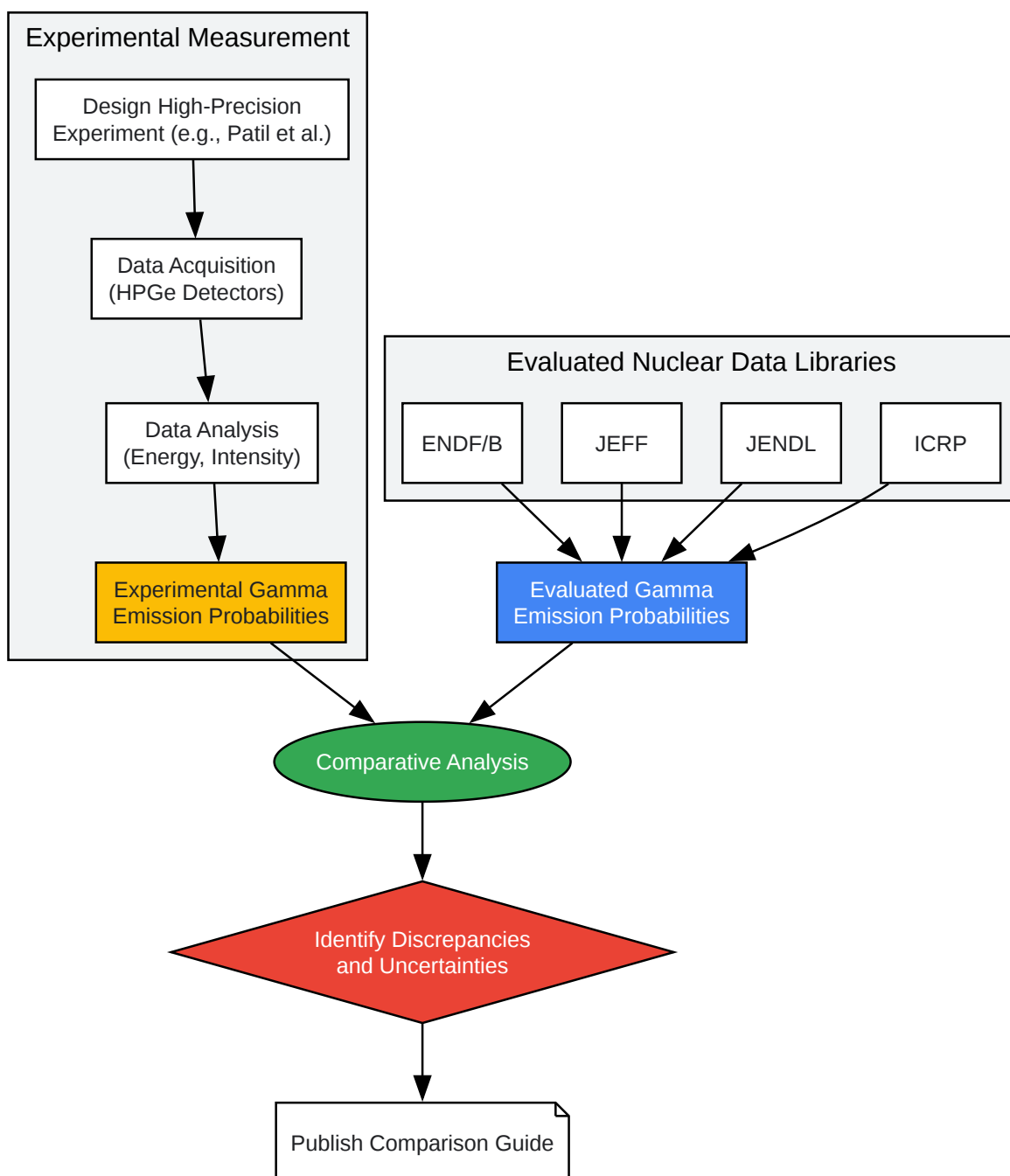
## Source Preparation and Measurement

- Source: A carrier-free  $^{124}\text{Sb}$  sample, produced by thermal neutron irradiation of  $^{123}\text{Sb}$ , was used in the form of antimony chloride ( $\text{SbCl}_3$ ) in a dilute HCl solution. The source was aged for approximately eight months to minimize interference from short-lived impurities.
- Sample Preparation: For spectral measurements, the source solution was dried on an aluminized mylar foil, which was then supported by a thin aluminum disc.
- Detectors: Two high-purity germanium (HPGe) detectors, each with a relative efficiency of 60% and a full width at half maximum (FWHM) of 1.80 keV at 1.33 MeV, were used for data collection.
- Data Acquisition: Singles gamma-ray spectra were acquired with the source placed at a distance of 20 cm from the detectors to minimize coincidence summing effects. A high-resolution X-ray detector was also used to analyze the X-ray region of the spectrum. For coincidence measurements, a time resolution of approximately 20 ns was employed.

This meticulous experimental setup allowed for the identification of 75 gamma transitions, including 14 that were previously unreported, and the establishment of five new energy levels in the decay scheme of  $^{124}\text{Sb}$ .[\[3\]](#)

## Visualization of the Data Comparison Workflow

The process of comparing experimental data with evaluated nuclear data libraries is a fundamental aspect of advancing nuclear science. The following diagram illustrates this logical workflow.



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Caption: Workflow for comparing experimental and evaluated gamma emission data.

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